

p-Tolylacetic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *p*-Tolylacetic acid

Cat. No.: B051852

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **p-Tolylacetic acid**, consolidating critical data from PubChem, ChemSpider, and other scientific resources. It is designed to serve as a comprehensive reference for professionals in research, drug development, and chemical synthesis.

Core Compound Identifiers

p-Tolylacetic acid, also known as 4-methylphenylacetic acid, is a carboxylic acid derivative of toluene. It is a key intermediate in the synthesis of various organic compounds. The primary identifiers from major chemical databases are summarized below.

Identifier Type	Identifier	Source
PubChem CID	248474	PubChem[1]
ChemSpider ID	242637	ChemSpider
CAS Number	622-47-9	ChemicalBook[2], ChemScene[3], Santa Cruz Biotechnology[4], Sigma- Aldrich[5], TCI Chemicals
InChI	InChI=1S/C9H10O2/c1-7-2-4- 8(5-3-7)6-9(10)11/h2- 5H,6H2,1H3,(H,10,11)	ChemicalBook[2], Sigma- Aldrich[5]
InChIKey	GXXXUZIRGXYDFP- UHFFFAOYSA-N	ChemicalBook[2], Sigma- Aldrich[5]
SMILES	<chem>CC1=CC=C(C=C1)CC(=O)O</chem>	Fisher Scientific[6]
Molecular Formula	C9H10O2	ChemicalBook[2], ChemScene[3], Santa Cruz Biotechnology[4]

Quantitative Physicochemical and Spectral Data

A compilation of key quantitative data for **p-Tolylacetic acid** is presented below, offering a comparative view of its physical, chemical, and spectral properties.

Physical and Chemical Properties

Property	Value	Source
Molecular Weight	150.17 g/mol	ChemicalBook[2], ChemScene[3], Santa Cruz Biotechnology[4]
Melting Point	88-92 °C (lit.)	ChemicalBook[2], Sigma-Aldrich[5]
92.0 to 94.0 °C	TCI Chemicals	
Boiling Point	265-267 °C (lit.)	ChemicalBook[2], Sigma-Aldrich[5]
539.2 K	NIST WebBook[7]	
pKa	4.370 (at 25°C)	ChemicalBook[2]
XLogP3-AA	1.9	Scent.vn[8]
Topological Polar Surface Area (TPSA)	37.3 Å²	ChemScene[3]
Solubility in Ethanol	136.8 g/L (at 25°C)	Scent.vn[8]
Solubility in Methanol	177.61 g/L (at 25°C)	Scent.vn[8]
Solubility in Isopropanol	82.31 g/L (at 25°C)	Scent.vn[8]

Predicted Spectral Data

Data Type	Prediction	Source
Refractive Index	1.5002	ChemicalBook[2]

Experimental Protocols

Detailed methodologies for key experiments involving **p-Tolylacetic acid** are crucial for reproducibility and further research. The following sections outline common experimental protocols.

Synthesis of p-Tolylacetic Acid

A prevalent method for the synthesis of **p-Tolylacetic acid** is the hydrolysis of 4-methylphenylacetonitrile.

Materials:

- 4-methylphenylacetonitrile
- Sulfuric acid (concentrated)
- Water
- Toluene
- Sodium hydroxide solution (alkali solution)
- Inorganic acid (e.g., HCl)

Procedure:

- In a suitable reaction vessel, slowly add concentrated sulfuric acid to water with stirring to prepare a dilute sulfuric acid solution.
- Heat the sulfuric acid solution to 90°C.
- Slowly add 4-methylphenylacetonitrile dropwise to the heated acid solution while maintaining the temperature between 90-150°C.
- After the addition is complete, continue stirring at reflux for several hours until the reaction is complete.
- Cool the reaction mixture and extract the crude product with toluene.
- The aqueous phase can be neutralized with a sodium hydroxide solution to form the sodium salt of **p-Tolylacetic acid**.
- The product is then precipitated by acidifying the solution with an inorganic acid to a pH of 1-4.

- The precipitated solid is collected by filtration, washed with water, and dried to yield the final product.

Melting Point Determination

The melting point is a critical parameter for assessing the purity of **p-Tolylacetic acid**. A standard capillary method is typically employed.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer

Procedure:

- A small amount of finely powdered, dry **p-Tolylacetic acid** is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady rate, and the temperature is observed.
- The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid. For a pure sample, this range is typically narrow.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is essential for the structural elucidation of **p-Tolylacetic acid**.

Instrumentation:

- NMR Spectrometer (e.g., 300 MHz or higher)
- NMR tubes

- Deuterated solvent (e.g., CDCl₃, DMSO-d₆)
- Internal standard (e.g., Tetramethylsilane - TMS)

Procedure:

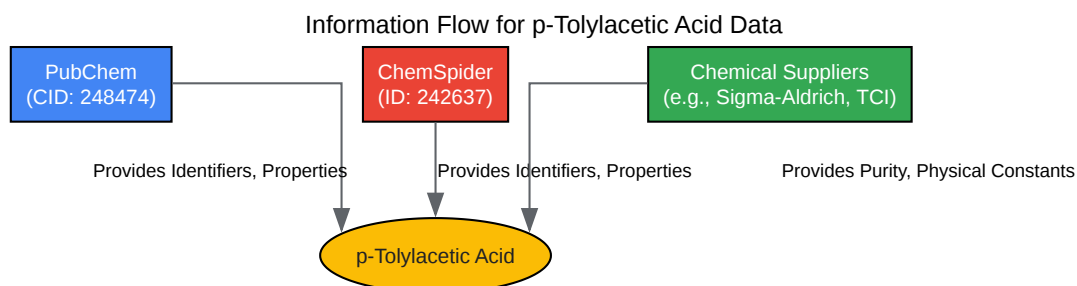
- A small amount of **p-Tolylacetic acid** is dissolved in a deuterated solvent in an NMR tube.
- A small amount of an internal standard (TMS) is added.
- The NMR tube is placed in the spectrometer.
- The ¹H and ¹³C NMR spectra are acquired.
- The chemical shifts (δ) are reported in parts per million (ppm) relative to the internal standard.

Expected ¹H NMR Data (in CDCl₃):

- A singlet for the methyl protons (CH₃) around 2.3 ppm.
- A singlet for the methylene protons (CH₂) around 3.6 ppm.
- A multiplet or two doublets for the aromatic protons (C₆H₄) between 7.1 and 7.2 ppm.
- A broad singlet for the carboxylic acid proton (COOH), which can vary in chemical shift.

Visualizations

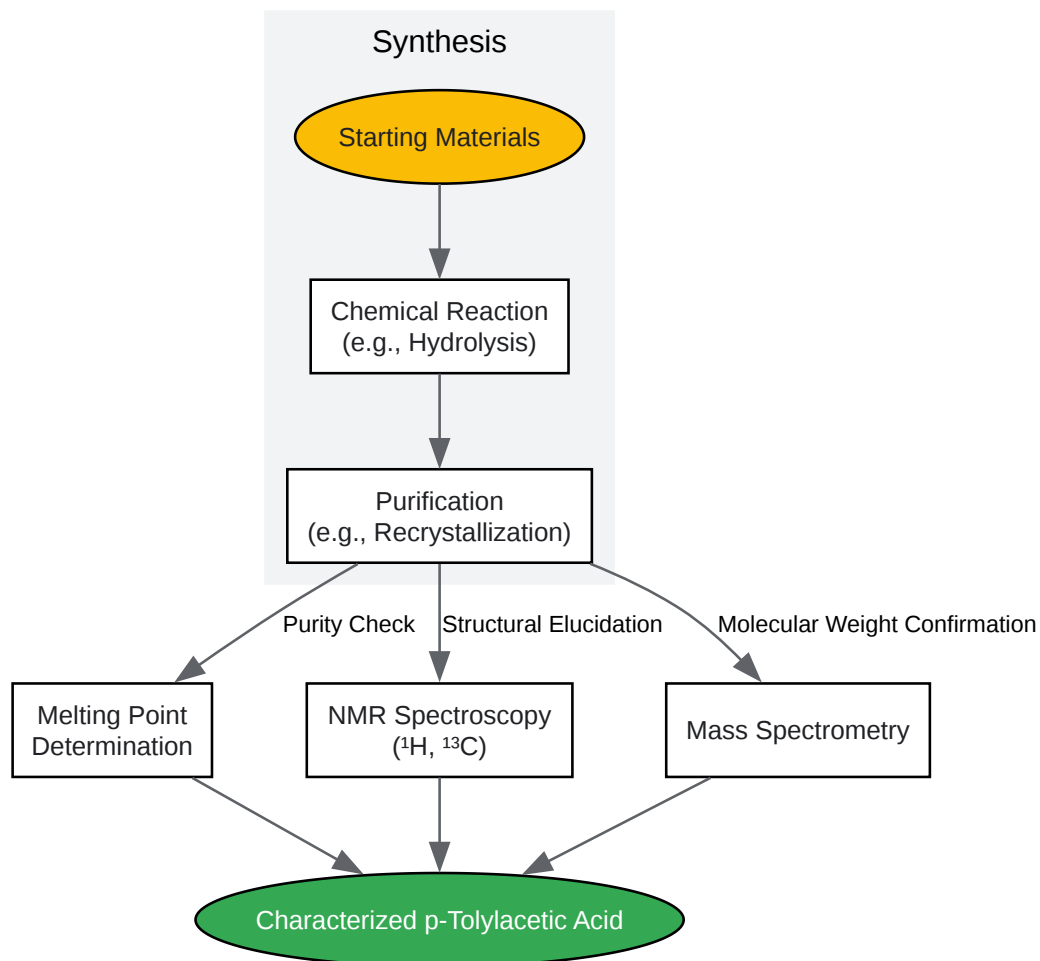
The following diagrams illustrate key relationships and workflows relevant to the study of **p-Tolylacetic acid**.



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Caption: Data sources for **p-Tolylacetic acid**.

General Experimental Workflow for Compound Characterization

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Caption: Workflow for compound characterization.

Safety and Handling

p-Tolylacetic acid is classified as an irritant. It can cause skin and serious eye irritation.[9]

Precautionary Measures:

- Handling: Use in a well-ventilated area. Avoid breathing dust. Wash hands thoroughly after handling.[9][10]
- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses with side-shields, and a dust respirator.[9]
- Storage: Store in a cool, dry place in a tightly sealed container.[9]

In case of contact, it is advised to rinse the affected area with plenty of water. If irritation persists, seek medical attention.[9] For disposal, follow local regulations for chemical waste.

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References

- 1. p-Tolylacetic acid | C₉H₁₀O₂ | CID 248474 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Methylphenylacetic acid | 622-47-9 [chemicalbook.com]
- 3. chemscene.com [chemscene.com]
- 4. scbt.com [scbt.com]
- 5. 对甲基苯乙酸 ReagentPlus®, 99% | Sigma-Aldrich [sigmaaldrich.com]
- 6. p-Tolylacetic acid, 99% | Fisher Scientific [fishersci.ca]
- 7. p-Tolylacetic acid [webbook.nist.gov]
- 8. scent.vn [scent.vn]
- 9. tcichemicals.com [tcichemicals.com]
- 10. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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